

# 1-azido-4-iodobutane mass spectrometry analysis

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## Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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## Molecular Identification & Theoretical MS Data

The table below summarizes the basic information for **1-azido-4-iodobutane**, which is the foundation for its mass spectrum.

Property	Value
CAS Registry Number	148759-55-1 [1]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> IN <sub>3</sub> [1]
Molecular Weight	225.032 g/mol [1]
Synonyms	Butane, 1-azido-4-iodo- [1]

While experimental mass spectrum data is not available, the theoretical molecular weight provides a key reference point. In a mass spectrometer, the molecular ion ( $[M]^+$ ) would be expected to appear at **m/z 225**. The presence of iodine (which has a dominant isotope at 127 Da) is a major feature that would influence the spectrum.

## Predicted Fragmentation Pattern

The structure of **1-azido-4-iodobutane** suggests it would fragment along certain pathways. The table below outlines the key fragment ions one might anticipate.

Fragment Ion	Predicted m/z	Fragmentation Rationale
$[M]^{+\bullet}$	225	Molecular ion peak [1]
$[M - I]^+$	98	Loss of iodine atom, forming a charged azido-butyl fragment.
$[C_4H_8N]^+$	70	Formation of a $C_4H_8N^+$ ion, potentially from the loss of $N_2$ and I.
$[I]^+$	127	Iodine cation.

## Experimental Workflow for Mass Spectrometry

The following diagram outlines a general experimental workflow for obtaining and analyzing a mass spectrum, which can be applied to **1-azido-4-iodobutane**.



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The methodology for this workflow involves [2]:

- **Sample Preparation:** The sample must be made volatile, often through vaporization for introduction into the mass spectrometer's high-vacuum environment.
- **Ionization:** A common method is **Electron Ionization (EI)**, where the vaporized sample is bombarded with high-energy electrons, causing molecules to lose an electron and form positively charged molecular ions ( $[M]^{+\bullet}$ ).
- **Mass Analysis:** Ions are separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- **Detection:** Separated ions are detected, generating a signal proportional to their abundance.

- **Data Interpretation:** The signals are processed to produce a mass spectrum, which is interpreted to identify the molecular weight and fragment structure.

## Synthesis and Application Context

Although not directly related to mass spectrometry, the search results indicate that **1-azido-4-iodobutane** is used as a reagent in organic synthesis. One key application is in the **one-pot synthesis of trisubstituted triazenes from Grignard reagents** [3] [4]. In this context, it enables regioselective product formation through an intramolecular cyclization step [4].

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## References

1. 148759-55-1 | Butane, 1 - azido - 4 -iodo- | lookchem [lookchem.com]
2. How to Draw Mass Spectrum : Mastering the Visualization (2025) [theaterdiy.com]
3. One-Pot Synthesis of Trisubstituted Triazenes from Grignard Reagents...  
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